Di-n-octyl Sebacate: A Comprehensive Technical Guide for Scientific Professionals

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Compound of Interest	
Compound Name:	*Di-n-octyl sebacate*
CAS No.:	*2432-87-3*
Cat. No.:	*B1670703*

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An in-depth exploration of the chemical identity, synthesis, properties, and applications of **Di-n-octyl Sebacate**, with a focus on its relevance in research and pharmaceutical development.

Introduction

Di-n-octyl sebacate is a versatile organic compound valued for its properties as a plasticizer and lubricant. As a diester of sebacic acid and n-octanol, it belongs to the class of sebacate esters. Its excellent low-temperature flexibility, high thermal stability, and low volatility make it a compound of significant interest in various industrial and scientific fields. For researchers, scientists, and drug development professionals, an understanding of its chemical and physical characteristics, synthesis, and biocompatibility is crucial for its potential application in advanced materials and formulations. This guide provides a detailed technical overview of **di-n-octyl sebacate**, distinguishing it from its branched-chain isomer, di(2-ethylhexyl) sebacate, and exploring its scientific and pharmaceutical relevance.

Chemical Identification: CAS Number and Synonyms

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The Chemical Abstracts Service (CAS) has assigned the number 2432-87-3 to **di-n-octyl sebacate**.[1][2] It is crucial to distinguish this from the CAS number for its branched isomer, di(2-ethylhexyl) sebacate (DEHS), which is 122-62-3. While the two are sometimes referred to interchangeably in commercial literature, their molecular structures and toxicological profiles differ.

For clarity and comprehensive database searching, a list of synonyms for **di-n-octyl sebacate** is provided below.

Synonym	Source
Dioctyl decanedioate	[1][3]
Decanedioic acid, dioctyl ester	[1][3]
Sebacic acid, dioctyl ester	[3]
Di-n-octyl decanedioate	[3]
SEBACIC ACID DI-N-OCTYL ESTER	BOC Sciences
Dioctyl-1,10-decanedioate	BOC Sciences
decanedioicaciddioctylester	BOC Sciences
Witamol 500	[3]

Physicochemical Properties

Di-n-octyl sebacate is a colorless to light yellow, oily liquid.[4] Its key physical and chemical properties are summarized in the table below. These properties are fundamental to its function as a plasticizer and lubricant, particularly its low-temperature performance and high thermal stability.

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Property	Value	Reference
Molecular Formula	C26H50O4	[1]
Molecular Weight	426.67 g/mol	
Density	0.910 - 0.917 g/cm³ at 20°C	
Melting Point	-48 °C	[5]
Boiling Point	256 °C at 0.7 kPa	[5]
Flash Point	>210 °C	
Water Solubility	Insoluble	
Refractive Index	~1.450	
Viscosity	25-27 cP at 27°C	[6]

Synthesis of **Di-n-octyl Sebacate**

The primary method for synthesizing **di-n-octyl sebacate** is through the esterification of sebacic acid with n-octanol. This reaction can be catalyzed by various acids or enzymes.

Chemical Synthesis

A common industrial method involves the direct esterification of sebacic acid and 2-ethylhexanol (to produce the related di(2-ethylhexyl) sebacate, but the principle is the same for **di-n-octyl sebacate** using n-octanol) at elevated temperatures (210-225 °C) in the presence of a titanate catalyst.[4] The process typically involves the removal of water as a byproduct to drive the reaction to completion. Subsequent steps include neutralization of the catalyst, removal of excess alcohol, and purification through distillation and filtration to yield a high-purity product.[4]

Experimental Protocol: Chemical Synthesis

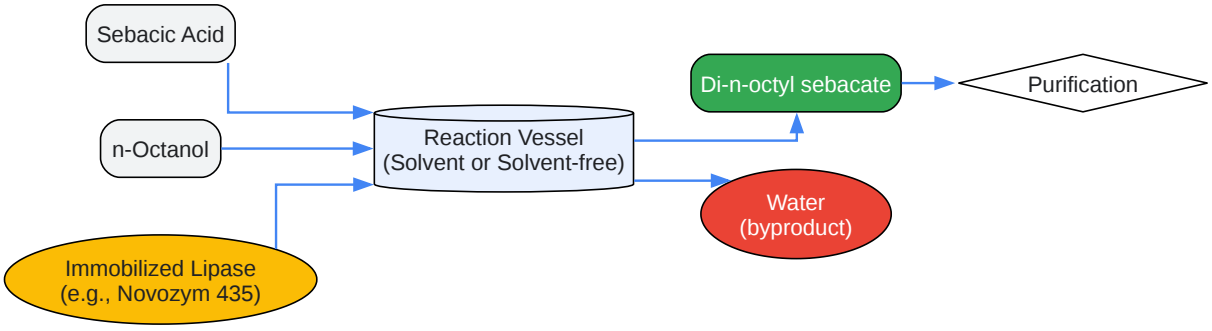
- Reaction Setup: In a reaction kettle equipped with a stirrer, thermometer, and a reflux condenser with a water separator, charge sebacic acid and a molar excess of n-octanol.
- Catalyst Addition: Heat the mixture to 150-165 °C and add a titanate ester catalyst.[4]

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- Esterification: Increase the temperature to 210-225 °C to initiate the esterification reaction, continuously removing the water formed.[4]
- Monitoring: Monitor the reaction progress by measuring the acid number of the mixture. The reaction is considered complete when the acid number is ≤ 0.20 mg KOH/g.[4]
- Workup: Cool the reaction mixture and neutralize the catalyst with an alkaline solution.
- Purification: Remove the excess n-octanol by vacuum distillation. The crude product is then further purified by adsorption and filtration to obtain the final high-purity **di-n-octyl sebacate**.

Enzymatic Synthesis

Enzymatic synthesis using lipases offers a more environmentally friendly alternative to chemical synthesis, proceeding under milder reaction conditions. Immobilized lipases, such as Novozym 435, have been shown to be effective catalysts for the esterification of sebacic acid and 1-octanol.[7] This biocatalytic approach can achieve high conversion rates and produces a high-purity product.[7]



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Caption: Enzymatic synthesis of **di-n-octyl sebacate**.

Analytical Characterization

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The identity and purity of synthesized **di-n-octyl sebacate** can be confirmed using various analytical techniques.

- Gas Chromatography-Mass Spectrometry (GC-MS): This is a powerful technique for separating **di-n-octyl sebacate** from any unreacted starting materials or byproducts and for confirming its molecular weight and fragmentation pattern.[3]
- Infrared (IR) Spectroscopy: The IR spectrum of **di-n-octyl sebacate** will show characteristic ester carbonyl (C=O) stretching vibrations.[2]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1H and 13C NMR spectroscopy can be used to confirm the molecular structure of **di-n-octyl sebacate** by identifying the different types of protons and carbons and their connectivity.

Applications in Research and Drug Development

While **di-n-octyl sebacate** is widely used as a plasticizer in PVC and other polymers to impart low-temperature flexibility, its applications in the scientific and pharmaceutical fields are also noteworthy.

Plasticizer for Medical Devices

Di-n-octyl sebacate can be used as a plasticizer in medical-grade polymers for applications such as tubing and films. Its low toxicity and high stability make it a suitable alternative to some phthalate-based plasticizers.

Pharmaceutical Excipient

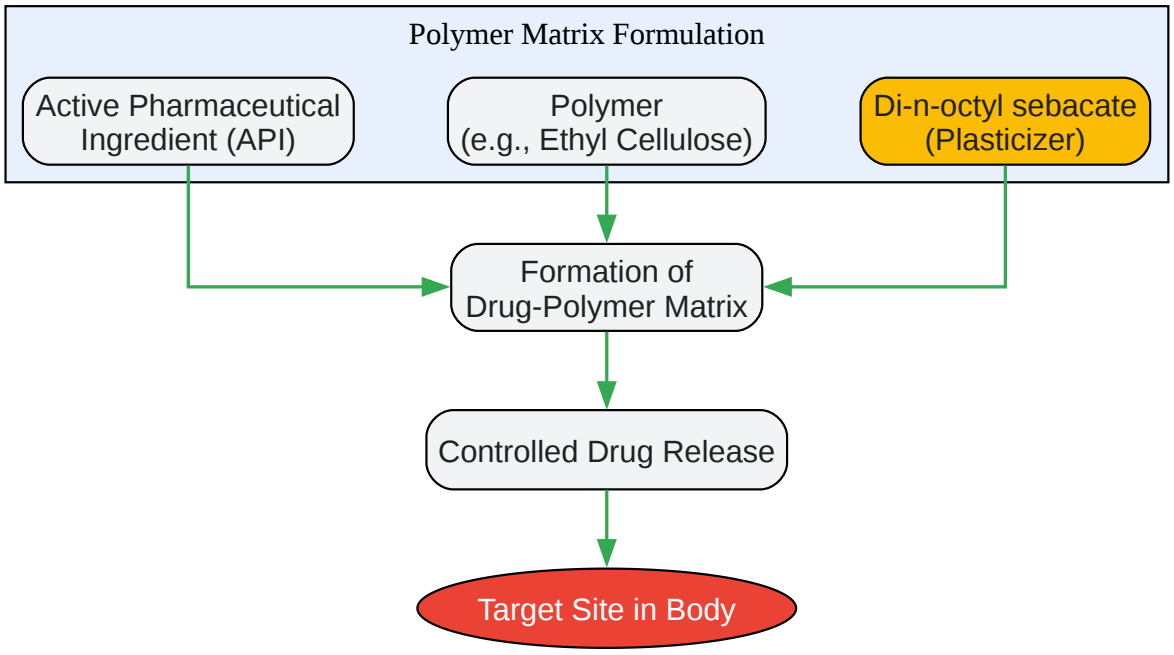
As a pharmaceutical excipient, **di-n-octyl sebacate** can function as a solvent and emollient in topical formulations.[8] Its potential use in transdermal drug delivery systems is an area of active research, where it may act as a penetration enhancer.

Controlled Drug Release

The use of sebacate esters, such as dibutyl sebacate, in diffusion-controlled drug delivery systems has been investigated.[9] These plasticizers can modify the drug diffusivity within a polymer matrix, thereby controlling the release kinetics of the active pharmaceutical ingredient.

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[9] This suggests that **di-n-octyl sebacate** could also be a valuable component in designing controlled-release formulations.



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Caption: Role of **Di-n-octyl sebacate** in controlled drug delivery.

Safety and Toxicology

Di-n-octyl sebacate is generally considered to have low toxicity. However, as with any chemical, a thorough understanding of its safety profile is essential. It is important to distinguish the toxicology of **di-n-octyl sebacate** from that of di(2-ethylhexyl) sebacate (DEHS), as the branched 2-ethylhexyl moiety in DEHS can be metabolized to 2-ethylhexanol, which is a peroxisome proliferator. This metabolic pathway is not present for the straight-chain **di-n-octyl sebacate**.

Studies on dibutyl sebacate (DBS), a related compound, have shown it to be of low acute toxicity and not cytotoxic in various cell lines.[5] Pancreatic lipase has been shown to hydrolyze DBS in vitro.[5] While specific biocompatibility data for **di-n-octyl sebacate** in pharmaceutical

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applications is limited in publicly available literature, its use in personal care products suggests a favorable safety profile for topical applications.[8]

Regulatory Status

The regulatory landscape for chemical substances is dynamic. For applications in medical devices and pharmaceuticals, materials must meet stringent safety and quality standards as defined by regulatory bodies such as the U.S. Food and Drug Administration (FDA).[10][11] The use of any excipient in a pharmaceutical formulation requires thorough evaluation and documentation to support its safety and compatibility with the active ingredient and other components of the dosage form. While some phthalates have come under scrutiny for their potential health risks, non-phthalate plasticizers like **di-n-octyl sebacate** may offer a safer alternative.[12]

Conclusion

Di-n-octyl sebacate is a well-characterized compound with a unique set of properties that make it valuable in a range of applications, from industrial plastics to potentially advanced pharmaceutical formulations. For the research and drug development community, its role as a non-phthalate plasticizer, its potential as a pharmaceutical excipient in topical and controlled-release systems, and its favorable safety profile warrant further investigation. A clear understanding of its chemical identity, synthesis, and properties is the foundation for innovative applications of this versatile diester.

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